

Essential Safety and Logistical Information for Handling 7-Hydroxycoumarin sulfate-d5

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Compound of Interest

Compound Name: 7-Hydroxycoumarin sulfate-d5

Cat. No.: B12406468

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for handling **7-Hydroxycoumarin sulfate-d5**, including operational and disposal plans.

Compound Identification:

Identifier	Value
IUPAC Name	(3,4,5,6,8-pentadeuterio-2-oxochromen-7-yl) hydrogen sulfate[1]
Molecular Formula	C ₉ D ₅ H ₁ O ₆ S
CAS Number	1215683-02-5[1]

Personal Protective Equipment (PPE)

When handling **7-Hydroxycoumarin sulfate-d5**, a comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the recommended PPE based on general guidance for coumarin compounds.[2][3][4]

Protection Type	Specification	Rationale
Eye/Face Protection	Safety goggles with side shields or a face shield. [2] [3] [5]	Protects against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). [2] [5]	Prevents direct skin contact. Some coumarins may cause allergic skin reactions. [5]
Skin and Body Protection	Laboratory coat. [2] [3]	Protects skin and personal clothing from contamination.
Respiratory Protection	Particulate filter respirator (e.g., N95) or use within a chemical fume hood. [5]	To be used when handling the powder to avoid inhalation of dust. [4] [5]

Operational Plan: Step-by-Step Handling Procedures

Adherence to proper handling procedures is critical for maintaining a safe laboratory environment.

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (gloves and safety glasses) when opening the package.
- Verify that the container is properly labeled and sealed.

2. Storage:

- Store in a tightly sealed container.
- Keep in a dry, cool, and well-ventilated place.[\[6\]](#) Recommended storage temperature may vary; refer to the supplier's instructions, which may specify room temperature or refrigeration (e.g., +4°C).

3. Weighing and Solution Preparation:

- All handling of the solid compound and preparation of solutions should be conducted in a well-ventilated chemical fume hood to minimize dust generation and inhalation.[2][4]
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid compound, avoiding the creation of dust.[3]
- When preparing a solution, slowly add the solid to the solvent to avoid splashing.

4. Experimental Use:

- Always wear the recommended PPE as detailed in the table above.
- Handle solutions with care to prevent splashes to the skin or eyes.

5. Spill Response:

- In the event of a small spill, alert others in the vicinity.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable container for hazardous waste disposal.
- Clean the spill area with an appropriate solvent, followed by soap and water.
- For large spills, evacuate the area and contact the institution's environmental health and safety (EHS) office.

Disposal Plan

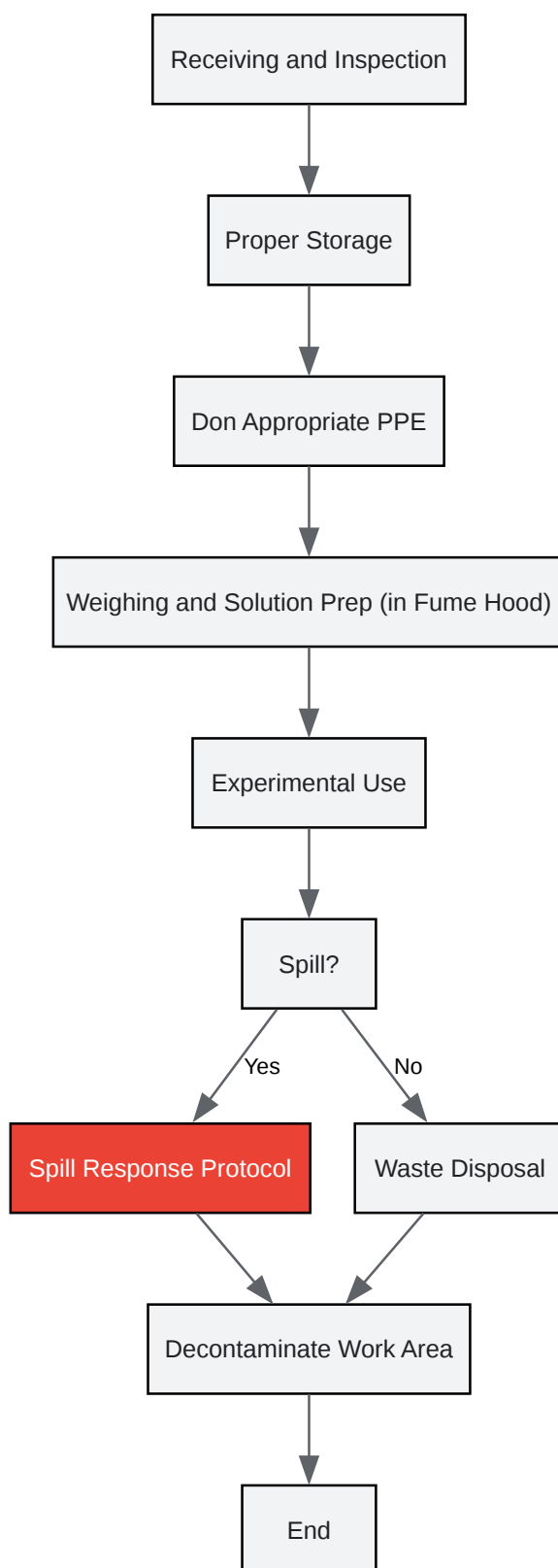
Proper disposal of **7-Hydroxycoumarin sulfate-d5** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Unused **7-Hydroxycoumarin sulfate-d5** and any materials heavily contaminated with it should be treated as hazardous chemical waste.

- Containerization: Collect waste in a clearly labeled, sealed container suitable for chemical waste.
- Disposal: Dispose of the chemical waste through your institution's EHS office, following all local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.[5]

Experimental Workflow

The following diagram illustrates the general workflow for safely handling **7-Hydroxycoumarin sulfate-d5** in a laboratory setting.



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Safe handling workflow for **7-Hydroxycoumarin sulfate-d5**.

Disclaimer: This guide is intended for informational purposes only and is based on general principles of laboratory safety and information available for related compounds. A specific Safety Data Sheet (SDS) for **7-Hydroxycoumarin sulfate-d5** was not found. The SDS for the non-deuterated analogue, 7-hydroxy Coumarin sulfate (potassium salt), indicates it is not classified as a hazardous substance.[7] However, some coumarin compounds may be toxic if swallowed or cause allergic skin reactions.[5] Always consult your institution's EHS office for specific guidance and adhere to all applicable safety regulations.

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